

Application Notes and Protocols for Monitoring Polymerization Reactions with 4-Dimethylaminotolan

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Compound of Interest

Compound Name: 4-Dimethylaminotolan

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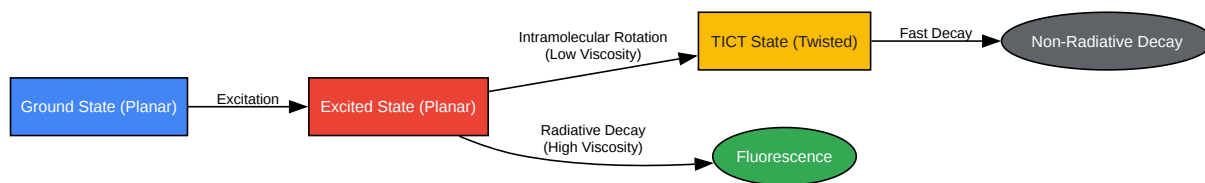
Introduction

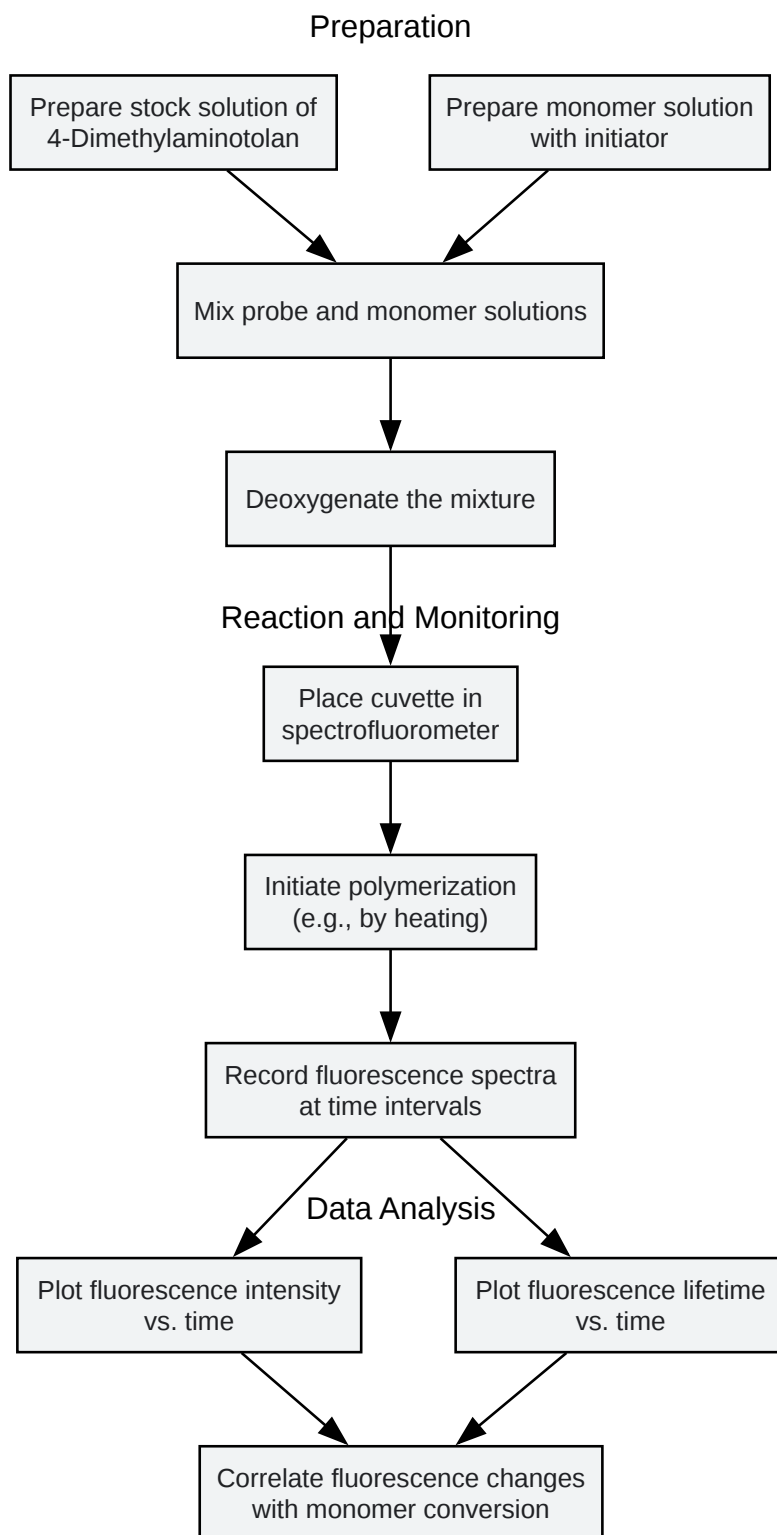
Real-time monitoring of polymerization reactions is crucial for understanding reaction kinetics, controlling polymer properties, and optimizing manufacturing processes. **4-Dimethylaminotolan**, also known as 4-(dimethylamino)diphenylacetylene, is a fluorescent molecular rotor whose emission properties are highly sensitive to the viscosity of its local environment. This characteristic makes it a valuable tool for in-situ monitoring of polymerization reactions, where the viscosity of the reaction medium increases as monomer is converted to polymer. This document provides detailed application notes and protocols for utilizing **4-Dimethylaminotolan** as a fluorescent probe to monitor the progress of polymerization reactions.

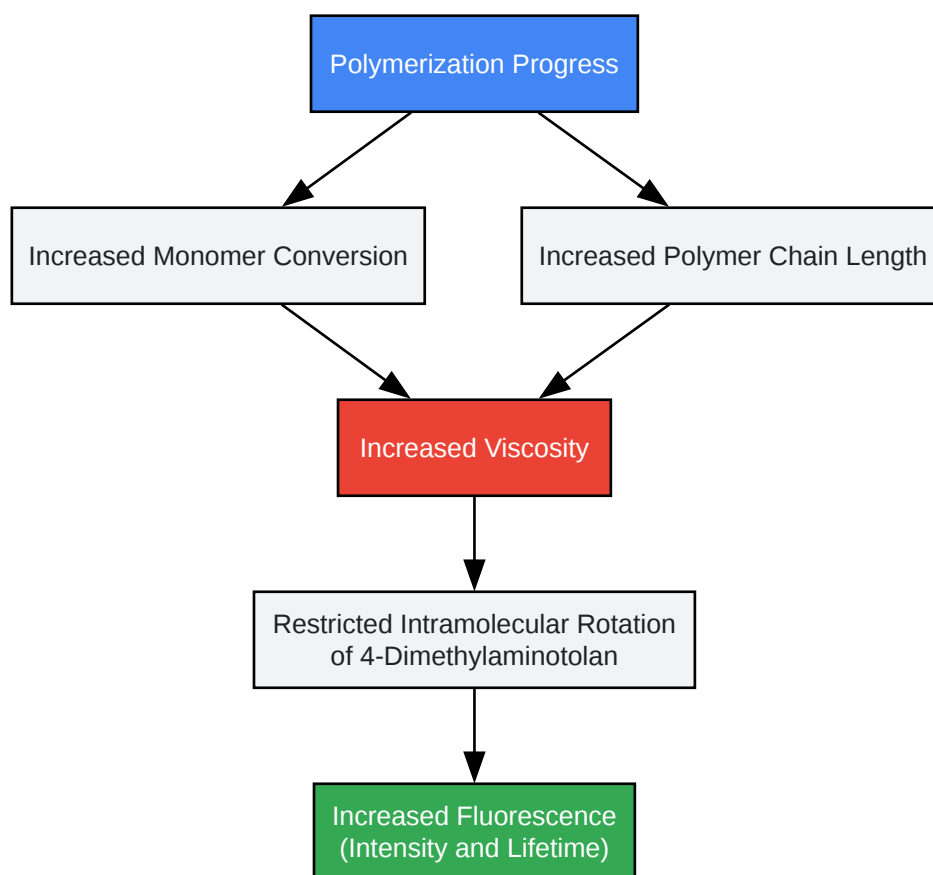
The principle behind this technique lies in the viscosity-dependent fluorescence of **4-Dimethylaminotolan**. In low-viscosity environments, such as in the initial monomer solution, the molecule can undergo non-radiative decay through intramolecular rotation, resulting in low fluorescence quantum yield and a short fluorescence lifetime. As polymerization proceeds, the increasing viscosity of the medium restricts this intramolecular rotation, leading to a significant increase in fluorescence intensity and lifetime. This "turn-on" fluorescence provides a direct correlation with the extent of polymerization.

Signaling Pathway and Mechanism of Action

The fluorescence of **4-Dimethylaminotolan** is governed by its ability to form a twisted intramolecular charge transfer (TICT) state upon excitation. The dimethylamino group acts as an electron donor and the tolan (diphenylacetylene) moiety as the acceptor.







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